

An In-depth Technical Guide to the Safety and Handling of 2-Bromoanthraquinone

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Compound of Interest

Compound Name: 2-Bromoanthraquinone

Cat. No.: B1267325

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Bromoanthraquinone** (CAS No. 572-83-8), a compound utilized in dye manufacturing and as an intermediate in organic synthesis.^[1] Adherence to the following protocols is crucial to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

2-Bromoanthraquinone is a solid, typically appearing as a light yellow to orange crystalline powder.^[2] It is generally insoluble in water but soluble in organic solvents such as chloroform and acetone.


Property	Value	Source
Molecular Formula	C ₁₄ H ₇ BrO ₂	[1][2][3]
Molecular Weight	287.11 g/mol	[1][2][3]
Appearance	Light yellow to yellow to orange powder/crystal	[2]
Melting Point	208 °C	[4]
Boiling Point	443.4 ± 34.0 °C (Predicted)	
Solubility	Insoluble in water; Soluble in hot toluene, chloroform, and acetone.	[4]
CAS Number	572-83-8	[1][2][3]

Hazard Identification and GHS Classification

2-Bromoanthraquinone is classified as a hazardous substance. The primary hazards are skin, eye, and potential respiratory irritation.[3]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

GHS Pictogram:

 alt text

Signal Word: Warning

Toxicological Information

Comprehensive quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **2-Bromoanthraquinone** is not readily available in the reviewed literature.[4][5] It is reported that the toxicological properties have not been fully investigated.[5] However, based on its GHS classification, it is known to cause skin and serious eye irritation, and may cause respiratory irritation.[3] One study on the parent compound, anthraquinone, indicated an oral LD50 in rats of >5000 mg/kg.[6][7] Another study on 2-Methyl Anthraquinone found an LD50 of less than 300 mg/kg in rats.[8] These values for related compounds suggest that the toxicity of **2-Bromoanthraquinone** should be handled with caution.

Experimental Protocols: Safe Handling, Storage, and Disposal

Engineering Controls and Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **2-Bromoanthraquinone** to ensure appropriate control measures are in place.

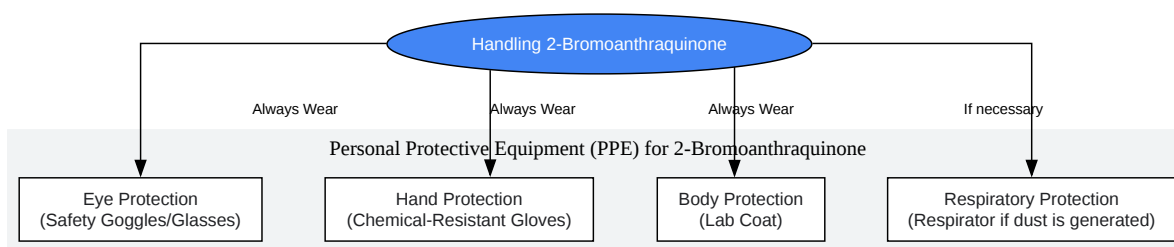
Engineering Controls:

- Work with **2-Bromoanthraquinone** should be conducted in a well-ventilated area.[4]
- A chemical fume hood is recommended for all procedures that may generate dust or aerosols.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5]

Personal Protective Equipment (PPE): The following PPE should be worn at all times when handling **2-Bromoanthraquinone**:

- Eye Protection: Chemical safety goggles or glasses with side shields are mandatory.[4]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn.[4] Gloves should be inspected for integrity before use and disposed of properly after handling the compound.

- Skin and Body Protection: A laboratory coat should be worn. For larger quantities or when there is a risk of significant exposure, additional protective clothing may be necessary.
- Respiratory Protection: If dust generation is unavoidable and engineering controls are insufficient, a NIOSH-approved respirator for particulates should be used.[5]



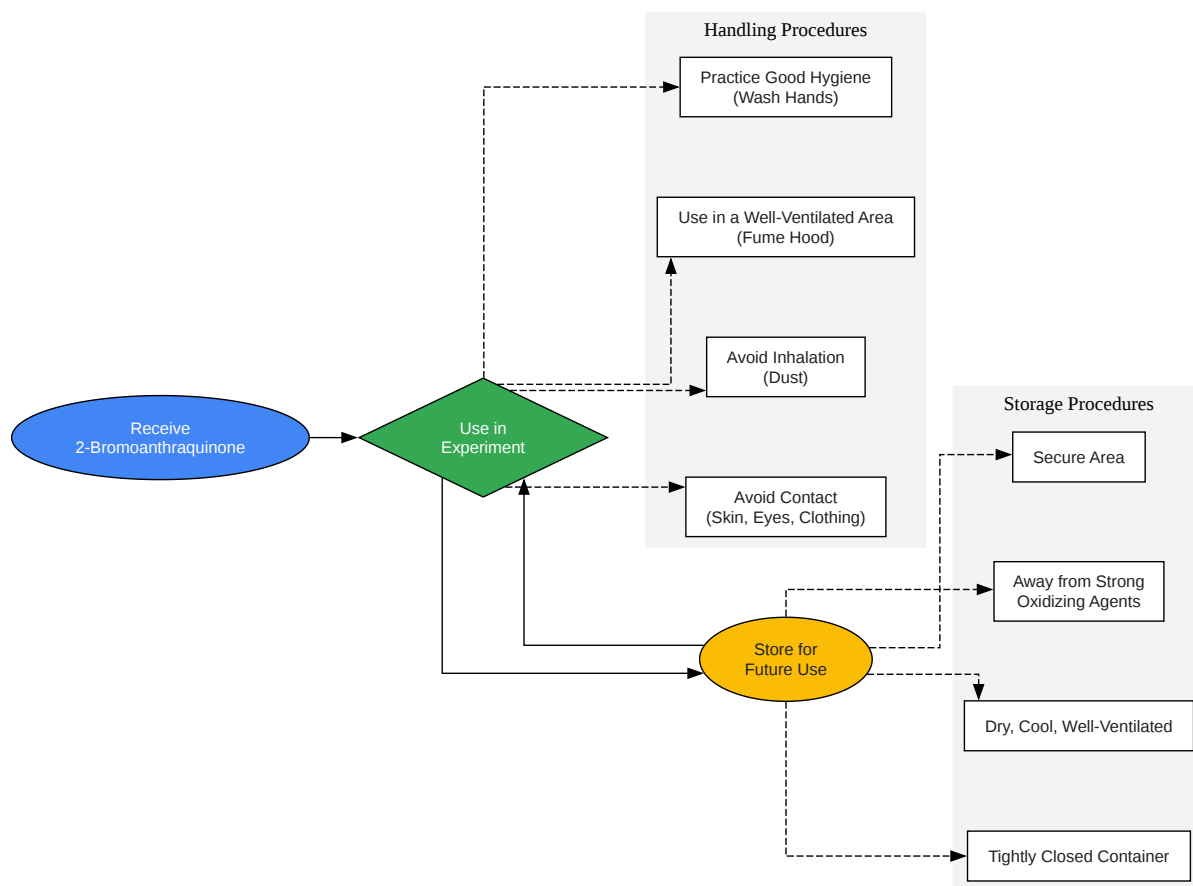
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*Required Personal Protective Equipment for handling **2-Bromoanthraquinone**.*

Handling and Storage Procedures

- Handling:
 - Avoid contact with skin, eyes, and clothing.[5]
 - Avoid breathing dust.[5]
 - Minimize dust generation during handling.
 - Use in a well-ventilated area, preferably in a chemical fume hood.[4]
 - Wash hands thoroughly after handling.[4]
 - Keep away from food and drink.[4]
- Storage:

- Store in a tightly closed container.[\[4\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[5\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[5\]](#)
- The storage area should be secure.



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*Workflow for the safe handling and storage of **2-Bromoanthraquinone**.*

Disposal Procedures

2-Bromoanthraquinone and any contaminated materials should be disposed of as hazardous chemical waste.

- **Waste Segregation:** Halogenated organic waste must be segregated from non-halogenated waste streams.[\[9\]](#)
- **Container:** Use a designated, properly labeled hazardous waste container that is in good condition and has a secure lid.[\[9\]](#)
- **Labeling:** The container must be clearly labeled as "Hazardous Waste" with the full chemical name "**2-Bromoanthraquinone**".[\[9\]](#)
- **Disposal of Contaminated Materials:** Any materials contaminated with **2-Bromoanthraquinone** (e.g., gloves, filter paper, empty containers) should be placed in the designated solid halogenated waste container.
- **Regulatory Compliance:** All disposal must be in accordance with local, state, and federal regulations.[\[4\]](#) Consult your institution's environmental health and safety department for specific guidelines.

Emergency Procedures

First-Aid Measures

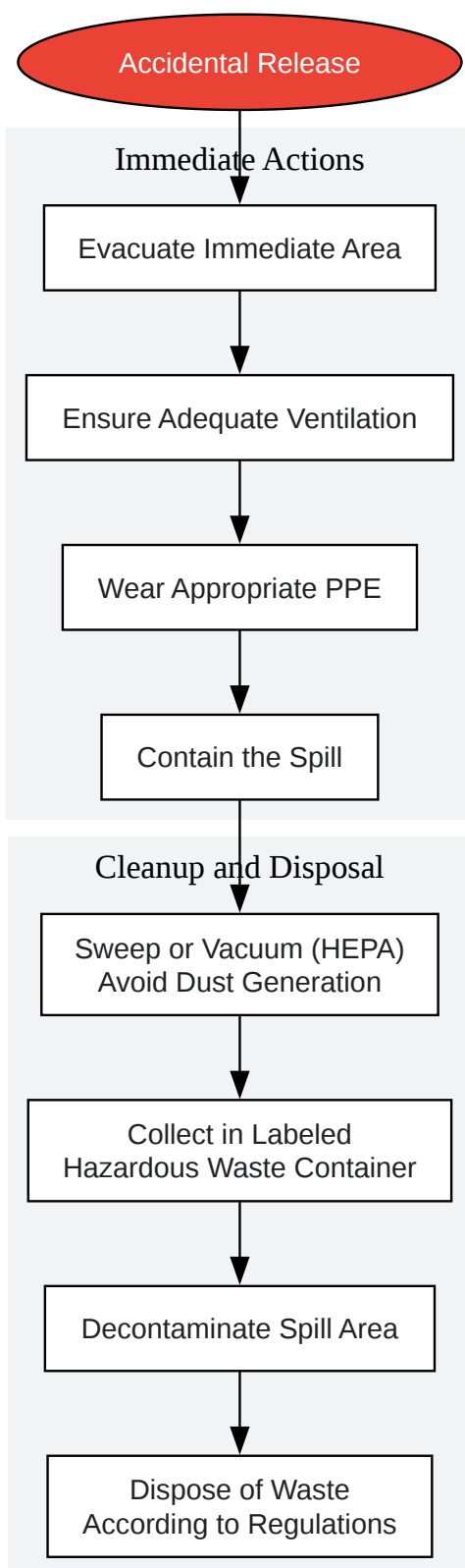
- **Inhalation:** If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[\[4\]](#)
- **Skin Contact:** In case of skin contact, immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical advice.[\[4\]](#)
- **Eye Contact:** If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[4\]](#)
- **Ingestion:** If swallowed, rinse mouth with water. Do NOT induce vomiting. Seek medical attention if you feel unwell.[\[4\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[5\]](#)
- Specific Hazards: Hazardous combustion products may include carbon monoxide, carbon dioxide, and hydrogen bromide.[\[5\]](#)
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[\[4\]](#)

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Wear appropriate personal protective equipment (see section 4.1). Avoid dust formation.[\[5\]](#)
- Environmental Precautions: Prevent the material from entering drains or waterways.[\[4\]](#)
- Containment and Cleanup:
 - For small spills, sweep up the material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[\[4\]](#)[\[5\]](#)
 - The use of a vacuum cleaner equipped with a HEPA filter is a preferable method for cleaning up dust.[\[4\]](#)
 - After the material has been collected, clean the spill area.



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*Emergency response workflow for an accidental release of **2-Bromoanthraquinone**.*

Stability and Reactivity

- Chemical Stability: Stable under normal storage conditions.[4]
- Incompatible Materials: Strong oxidizing agents.[5]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and hydrogen bromide.[5]

This guide is intended to provide comprehensive safety information. Always consult the most current Safety Data Sheet (SDS) for **2-Bromoanthraquinone** from your supplier before use and adhere to all institutional and regulatory guidelines.

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